

# Application Notes and Protocols: Utilizing Dec-RVRK-CMK in Viral Infectivity Assays

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## Compound of Interest

Compound Name: Dec-RVRK-CMK

Cat. No.: B6347086

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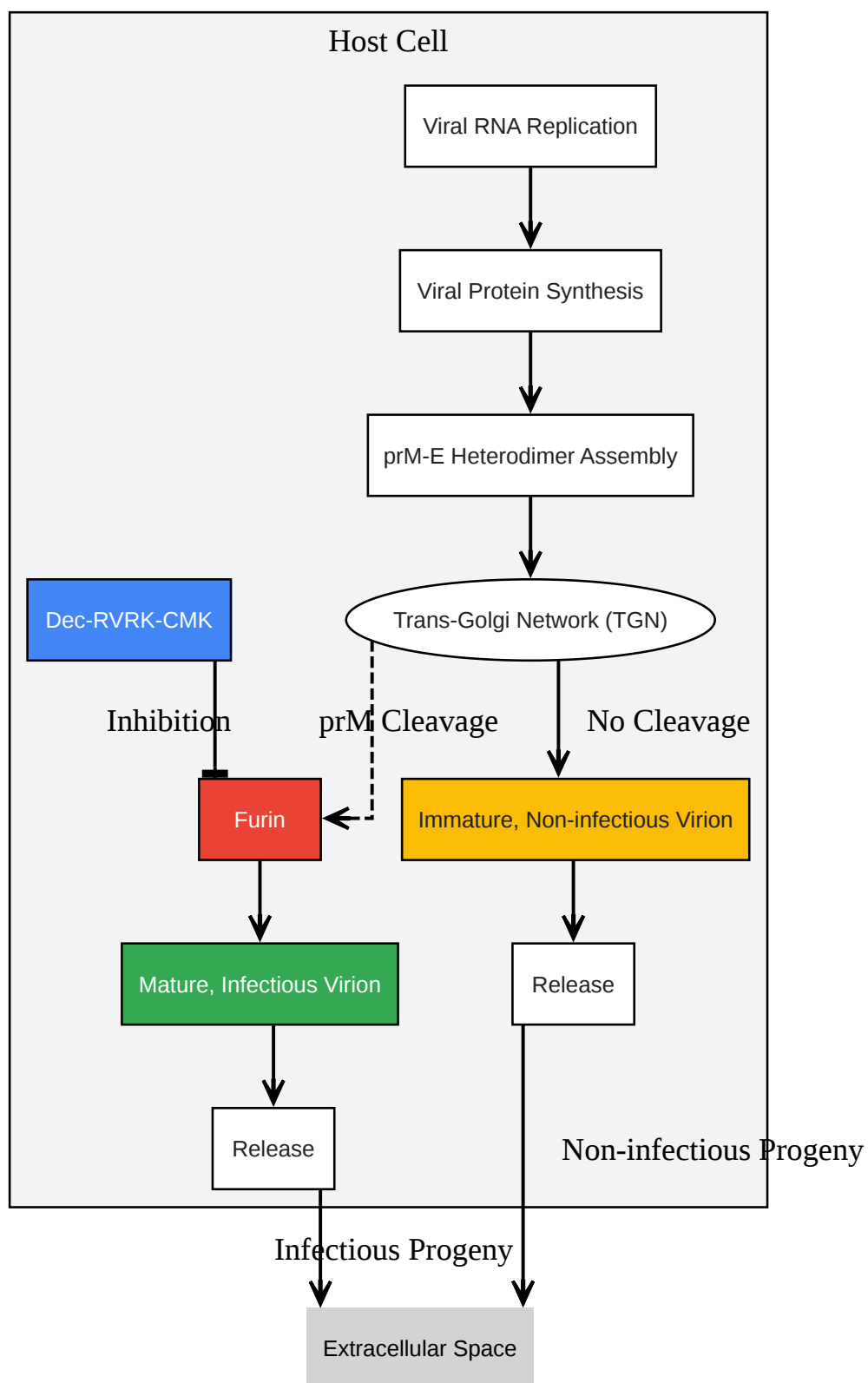
For Researchers, Scientists, and Drug Development Professionals

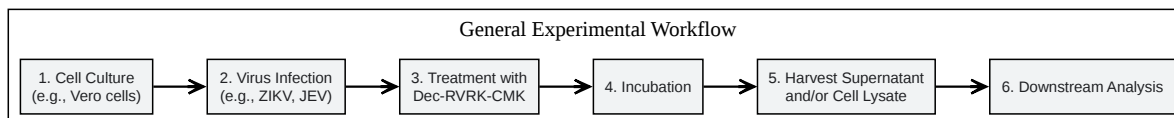
## Introduction

Decanoyl-RVRK-chloromethylketone (**Dec-RVRK-CMK**) is a potent, cell-permeable, and irreversible inhibitor of the host proprotein convertase furin.[1][2][3] Furin plays a critical role in the maturation of various viral glycoproteins, making it an attractive target for broad-spectrum antiviral drug development.[4][5] This document provides detailed application notes and protocols for the use of **Dec-RVRK-CMK** in viral infectivity assays, focusing on its application against flaviviruses such as Zika virus (ZIKV) and Japanese encephalitis virus (JEV).

## Mechanism of Action

Many viruses, including flaviviruses and coronaviruses, produce precursor proteins that require cleavage by host proteases to become functional and produce infectious progeny.[2][6] Furin, a ubiquitous cellular endoprotease, is responsible for cleaving the precursor membrane protein (prM) of flaviviruses into the mature membrane (M) protein during viral egress.[4][5] This cleavage is essential for the virus to become fully infectious. **Dec-RVRK-CMK** acts by specifically inhibiting furin, thereby preventing the cleavage of prM.[2][4] This results in the release of immature, non-infectious or poorly infectious viral particles, effectively reducing the viral titer and spread.[1][2] Studies have shown that **Dec-RVRK-CMK**'s primary antiviral effect is on the release and subsequent infectivity of new virions, rather than on the replication of viral RNA within the host cell.[1][5]





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